

Introduction: The Significance of Fluorination in Modern Chemistry

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Compound of Interest

Compound Name: **1,1,1-Trifluoropropane**

Cat. No.: **B1294402**

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The strategic incorporation of fluorine into organic molecules has become a cornerstone of modern chemical and pharmaceutical science.^{[1][2]} The unique physicochemical properties imparted by fluorine, such as high electronegativity, the strength of the carbon-fluorine bond, and its relatively small size, can dramatically alter a molecule's polarity, metabolic stability, and binding affinity.^{[1][2]} **1,1,1-Trifluoropropane** (also known as HFC-263fb), a fluorinated propane, exemplifies the utility of such compounds. It serves not only as a refrigerant with a low global warming potential but also as a critical building block in the synthesis of complex molecules for the pharmaceutical and agrochemical industries.^{[1][3][4]} This guide provides a comprehensive overview of the physical and chemical properties of **1,1,1-Trifluoropropane**, its synthesis, and its applications, with a particular focus on its relevance to researchers and professionals in drug development.

Part 1: Core Physicochemical Properties

Understanding the fundamental physical and chemical characteristics of **1,1,1-Trifluoropropane** is essential for its safe handling, application, and the design of synthetic routes.

Molecular Structure and Identifiers

1,1,1-Trifluoropropane is a saturated hydrocarbon in which the three hydrogen atoms on one of the terminal carbon atoms have been replaced by fluorine atoms.

- Molecular Formula: $C_3H_5F_3$ ^{[3][5][6]}

- Molecular Weight: 98.07 g/mol [4][5][6]
- CAS Registry Number: 421-07-8[3][5][6]
- IUPAC Name: **1,1,1-Trifluoropropane**[7]
- Synonyms: HFC-263fb, FC-263fb, R-263fb, CH₃CH₂CF₃[4][5]

Physical Properties at a Glance

1,1,1-Trifluoropropane is a colorless and odorless gas at room temperature and pressure.[4] Its key physical properties are summarized in the table below.

Property	Value	Source(s)
Melting Point	-148 °C	[5][6][8]
Boiling Point	-12 °C	[3][5][6]
Density	1.038 g/cm ³	[3][6][9]
Vapor Pressure	2770 mmHg at 25°C	[3][9]
Refractive Index	1.276	[3][9]
Octanol/Water Partition Coefficient (logP)	1.959	[10]
Water Solubility (log ₁₀ WS in mol/L)	-1.74 (Calculated)	[10]

These properties, particularly its volatility and low boiling point, necessitate handling it as a liquefied gas under pressure. Its moderate lipophilicity, indicated by the logP value, is a key consideration in its biological and environmental interactions.

Part 2: Chemical Properties and Reactivity

The trifluoromethyl group significantly influences the chemical behavior of the propane backbone, rendering it distinct from its non-fluorinated counterpart.

Stability and Reactivity Profile

Generally, **1,1,1-Trifluoropropane** is chemically stable. The carbon-fluorine bonds are exceptionally strong, making the trifluoromethyl group resistant to many chemical transformations. However, it is not entirely inert.

- Flammability: **1,1,1-Trifluoropropane** is a flammable gas and may form explosive vapor-air mixtures.[\[11\]](#)[\[12\]](#) It should be kept away from heat, sparks, open flames, and other ignition sources.[\[11\]](#)[\[12\]](#)
- Reactivity with Strong Reagents: While generally stable, related fluorinated organic compounds can react violently with strong reducing agents, such as very active metals.[\[13\]](#)
- Thermal Decomposition: When heated to decomposition, related halogenated compounds can emit toxic fumes of the corresponding hydrogen halides.[\[13\]](#)

Spectroscopic Characterization

Spectroscopic techniques are crucial for the identification and structural elucidation of **1,1,1-Trifluoropropane**.

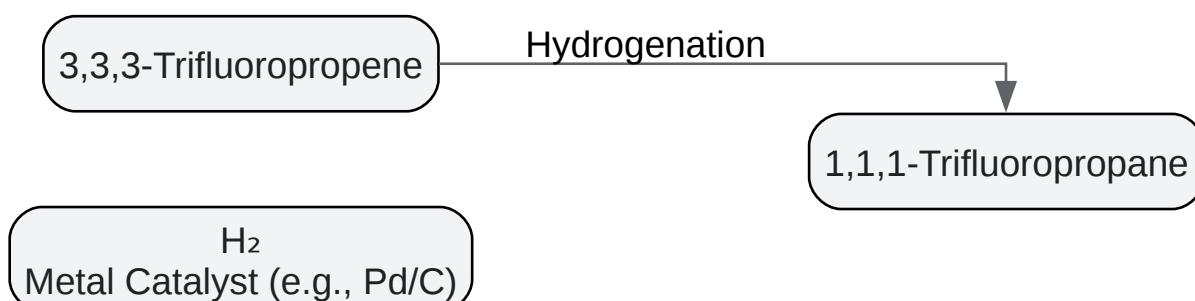
- Mass Spectrometry (MS): The electron ionization mass spectrum of **1,1,1-Trifluoropropane** is available in the NIST WebBook, providing a unique fragmentation pattern for identification.[\[14\]](#)
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^{19}F NMR is a particularly powerful tool for characterizing fluorinated compounds. Data for **1,1,1-Trifluoropropane** is available in spectral databases.[\[15\]](#)
- Infrared (IR) Spectroscopy: IR spectroscopy can be used to identify the characteristic C-F stretching vibrations.
- UV-Visible Spectroscopy: As a saturated alkane derivative, **1,1,1-Trifluoropropane** only undergoes high-energy $\sigma \rightarrow \sigma^*$ electronic transitions, which occur in the vacuum ultraviolet (VUV) region (typically below 200 nm). Therefore, it is not expected to show any absorption in a standard UV-Vis spectrum.[\[1\]](#)

Part 3: Synthesis Methodologies

Several synthetic routes to **1,1,1-Trifluoropropane** have been developed, with catalytic hydrogenation being one of the most common approaches.[\[1\]](#)

Catalytic Hydrogenation of Fluorinated Propenes

A prevalent method involves the catalytic hydrogenation of a fluorinated propene precursor, such as 3,3,3-trifluoropropene. This reaction adds hydrogen across the double bond in the presence of a metal catalyst.



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Caption: Catalytic hydrogenation of 3,3,3-trifluoropropene.

Hydrofluorination and Conversion from Other Precursors

Other synthetic strategies include hydrofluorination reactions and conversions from other fluorinated precursors like fluorinated propanols.[\[1\]](#) For instance, the hydrodechlorination of 3-chloro-**1,1,1-trifluoropropane** using a palladium-based catalyst is another viable route.[\[1\]](#)

A synthesis reference for **1,1,1-Trifluoropropane** can be found in The Journal of Organic Chemistry, 26, p. 1627, 1961.[\[6\]](#)[\[16\]](#)

Part 4: Applications in Research and Drug Development

The unique properties of the trifluoromethyl group make **1,1,1-Trifluoropropane** and related compounds valuable in various fields, especially in medicinal chemistry.

Role as a Fluorinated Building Block

The introduction of a trifluoromethyl group can significantly enhance the therapeutic properties of a drug candidate.[\[2\]](#) This group can improve metabolic stability by blocking sites susceptible to enzymatic oxidation.[\[17\]](#) Its lipophilicity can also enhance membrane permeability and binding affinity to target proteins.[\[2\]](#)[\[17\]](#)[\[18\]](#) **1,1,1-Trifluoropropane** and its derivatives serve as key intermediates for introducing this crucial moiety into larger, more complex molecules.[\[1\]](#)[\[19\]](#)

Use in Refrigeration

1,1,1-Trifluoropropane is used in refrigeration and air conditioning systems due to its low global warming potential and ozone depletion potential, making it an environmentally friendlier alternative to older refrigerants.[\[3\]](#)[\[4\]](#)

Part 5: Safety, Handling, and Experimental Protocols

Given its hazardous nature, strict safety protocols must be followed when handling **1,1,1-Trifluoropropane**.

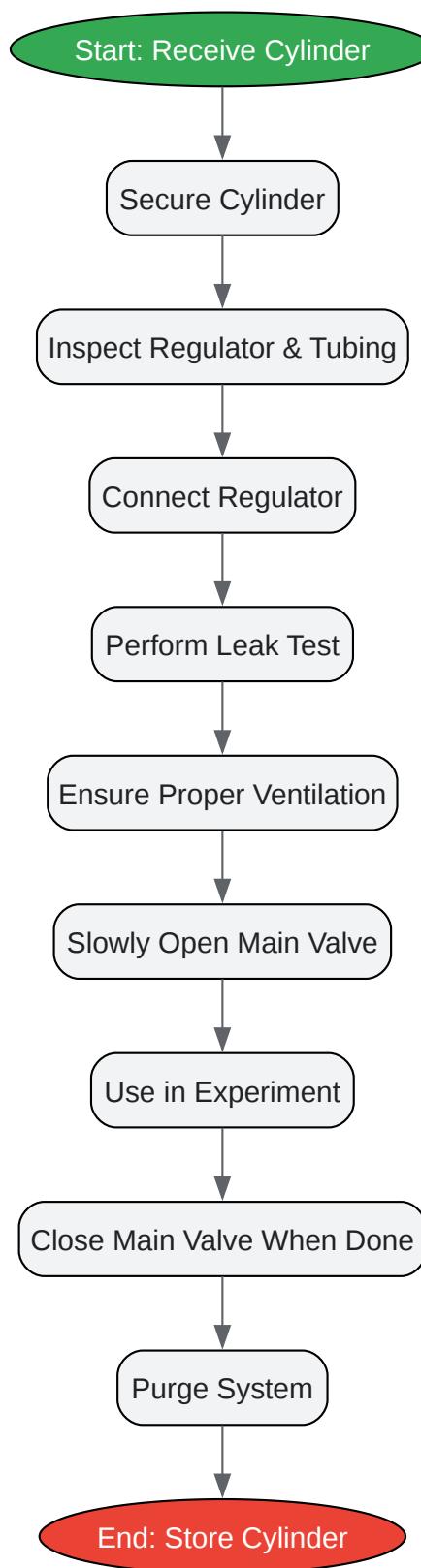
Hazard Identification and Safety Precautions

- GHS Hazard Statements: H221 (Flammable gas), H280 (Contains gas under pressure; may explode if heated).[\[12\]](#)
- Precautionary Statements:
 - Prevention: P210 - Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking.[\[12\]](#)
 - Response: P377 - Leaking gas fire: Do not extinguish, unless leak can be stopped safely. P381 - In case of leakage, eliminate all ignition sources.[\[12\]](#)
 - Storage: P410+P403 - Protect from sunlight. Store in a well-ventilated place.[\[11\]](#)[\[12\]](#)

- Personal Protective Equipment (PPE): Wear tightly fitting safety goggles, fire/flame resistant and impervious clothing, and appropriate respiratory protection if exposure limits are exceeded.[12]

Experimental Protocol: General Handling of a Pressurized Gas

- Cylinder Security: Securely chain cylinders when in use and protect them from physical damage.[11]
- Ventilation: Ensure good ventilation of the work station.[11]
- Pressure Regulation: Use a suitable pressure regulator and back-flow prevention device in the piping.[20]
- Leak Detection: Regularly check systems under pressure for leaks. Oxygen detectors should be used as it can displace oxygen and cause rapid suffocation.[11][20]
- Material Compatibility: Use only equipment made of compatible materials of construction.[20]



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Caption: General workflow for handling pressurized gas cylinders.

Conclusion

1,1,1-Trifluoropropane is a compound of significant interest due to the profound effects of its trifluoromethyl group. Its well-characterized physical and chemical properties, established synthetic routes, and critical role as a fluorinated building block make it a valuable tool for researchers in diverse fields. For drug development professionals, understanding the attributes of this molecule is key to leveraging the benefits of fluorination in the design of next-generation therapeutics. As with any pressurized and flammable gas, adherence to strict safety protocols is paramount to ensure its safe and effective use in the laboratory and industry.

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